

Technical Guide: Biotinyl Cystamine Hydrochloride

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Compound of Interest

Compound Name: *Biotinyl Cystamine Hydrochloride*

CAS No.: 1346597-28-1

Cat. No.: B1141249

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CAS Number: 1346597-28-1 (HCl salt)

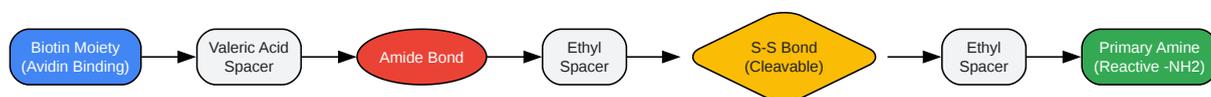
Abstract **Biotinyl Cystamine Hydrochloride** (N-Biotinyl Cystamine) is a heterobifunctional, cleavable biotinylation reagent designed for the targeted labeling of carboxyl groups and glutamine residues. Unlike standard amine-reactive reagents (e.g., NHS-Biotin) or thiol-reactive reagents (e.g., Biotin-HPDP), Biotinyl Cystamine provides a unique chemical handle (primary amine) connected to biotin via a disulfide-containing spacer. This architecture enables the reversible capture of acidic proteins (via EDC coupling) and the identification of transglutaminase substrates, making it a critical tool in functional proteomics and surface topology analysis.

Chemical Identity & Properties

Property	Specification
Chemical Name	N-(2-((2-Aminoethyl)disulfanyl)ethyl)biotinamide hydrochloride
CAS Number	1346597-28-1 (HCl salt); 128915-82-2 (Free base)
Formula	C ₁₄ H ₂₆ N ₄ O ₂ S ₂ [1] · HCl
Molecular Weight	398.98 g/mol (HCl salt); 362.51 g/mol (Free base)
Solubility	>10 mg/mL in Water; Soluble in DMSO, DMF
Reactive Group	Primary Amine (-NH ₂)
Cleavable Linker	Disulfide bond (-S-S-), cleavable by DTT, TCEP, or β-ME
Spacer Arm	~23 Å (estimated)

Structural Visualization

The molecule consists of a biotin ring system, a valeric acid spacer, a cystamine linker containing the cleavable disulfide bond, and a terminal primary amine.



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Figure 1: Structural logic of **Biotinyl Cystamine Hydrochloride**. The central disulfide bond allows for the specific release of the captured target.

Mechanism of Action

Biotinyl Cystamine operates through two primary mechanisms, depending on the target functional group.

Mechanism A: Carboxyl Labeling (EDC-Mediated)

This is the most common application. In the presence of the zero-length crosslinker EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), carboxylic acid groups (Aspartate, Glutamate, C-terminus) on proteins are activated to form unstable O-acylisourea intermediates. The primary amine of Biotinyl Cystamine nucleophilically attacks this intermediate, forming a stable amide bond.[2]

- Significance: Allows for the enrichment of acidic proteins or the mapping of surface-exposed carboxyls, which are often inaccessible to standard amine-reactive probes.

Mechanism B: Transglutaminase (TGase) Substrate

Biotinyl Cystamine mimics the ϵ -amino group of lysine. Transglutaminases (e.g., TG2) catalyze the transfer of the biotinyl-cystamine amine to the γ -carboxamide group of Glutamine (Gln) residues on target proteins.

- Significance: Enables the specific labeling and identification of TGase substrates ("Q-donors") in cell lysates or tissues.

Experimental Protocols

Protocol 1: Carboxyl-Targeted Labeling (Two-Step Method)

Use this protocol to label surface carboxyls while minimizing protein polymerization.

Reagents:

- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0.
- Coupling Buffer: PBS, pH 7.2 (Phosphate Buffered Saline).
- EDC: 100 mM stock in Activation Buffer (Prepare fresh).
- Sulfo-NHS: 100 mM stock in Activation Buffer.
- Biotinyl Cystamine HCl: 50 mM stock in Water or DMSO.

Workflow:

- **Activation:** Dissolve protein (1–2 mg/mL) in Activation Buffer. Add EDC and Sulfo-NHS to a final concentration of 2 mM and 5 mM, respectively.[2]
- **Incubation:** React for 15 minutes at Room Temperature (RT).
- **Quench/Exchange:** Desalt the protein into Coupling Buffer using a Zeba spin column or dialysis to remove excess EDC (critical to prevent crosslinking).
- **Conjugation:** Add Biotinyl Cystamine HCl to the activated protein (50-fold molar excess). Adjust pH to 7.2–7.5 if necessary.
- **Reaction:** Incubate for 2 hours at RT.
- **Cleanup:** Remove unreacted biotin using a desalting column.

Protocol 2: Capture, Wash, and Elution (Cleavage)

This workflow describes the reversible capture of the labeled proteins.

Reagents:

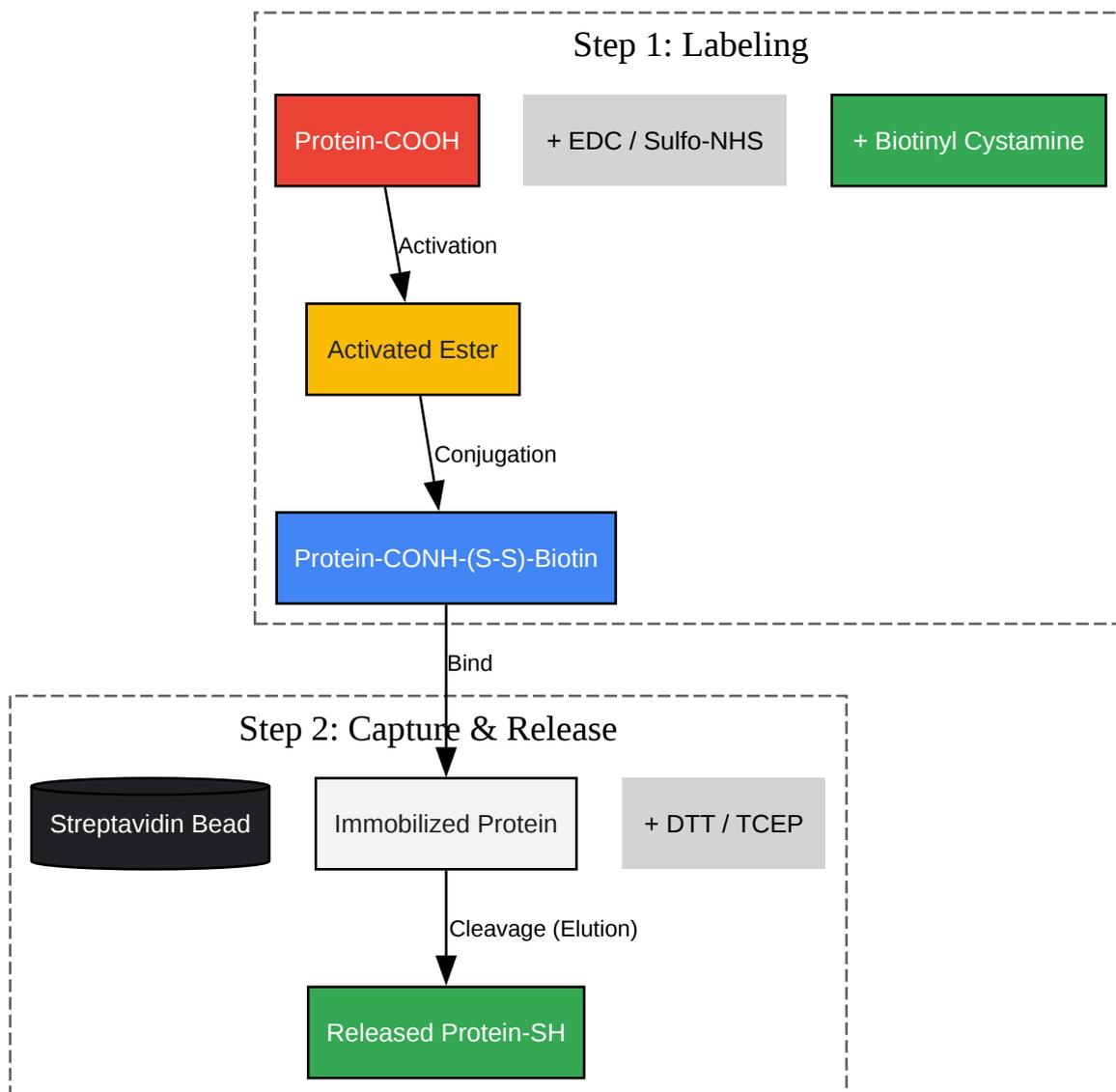
- Streptavidin Magnetic Beads.
- Elution Buffer: 50 mM Tris-HCl, pH 8.0, containing 50 mM DTT (Dithiothreitol) or 25 mM TCEP.

Workflow:

- **Capture:** Incubate labeled protein with Streptavidin beads for 1 hour at RT.
- **Wash:** Wash beads 3x with PBS + 0.05% Tween-20, then 2x with PBS (detergent-free).
- **Elution (Cleavage):** Resuspend beads in Elution Buffer. Incubate for 30–60 minutes at 37°C with gentle agitation.
 - **Note:** This reduces the disulfide bond, releasing the protein with a small NH-CH₂-CH₂-SH tag (mercaptoethyl-amide) attached to the original carboxyl/glutamine site.

- Collection: Magnetically separate beads. The supernatant contains the purified, eluted protein.

Visualization of Workflow



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Figure 2: Experimental workflow for reversible biotinylation. The cleavage step ensures mild elution without denaturing the streptavidin bead.

Troubleshooting & Optimization

Issue	Probable Cause	Expert Solution
Precipitation during labeling	Protein isoelectric point (pI) near reaction pH.	EDC coupling reduces surface charge (COOH → Amide). Perform reaction at a pH away from the protein's pI, or add 0.1% Tween-20.
Low Elution Efficiency	Incomplete disulfide reduction.	Ensure pH is > 7.5 for DTT efficiency. Use TCEP (25 mM) if working at lower pH, as it is more stable and effective than DTT.
High Background	Non-specific binding to beads.	Block beads with BSA or Biotin-free cystamine prior to capture. Use high-salt washes (500 mM NaCl) before elution.
Polymerization	Crosslinking between proteins.	Use the Two-Step Protocol (remove excess EDC before adding amine) rather than the One-Step method.

Safety & Handling

- Storage: Store at -20°C, desiccated. The HCl salt is hygroscopic.
- Stability: Stable in solid form for >2 years. Solutions in water should be prepared fresh; DMSO stocks can be stored at -20°C for 1 month.
- Hazards: Irritant to eyes and skin. Handle with gloves and safety glasses.

References

- AxisPharm. (n.d.). Biotin-Cystamine Hydrochloride Product Data. Retrieved from [\[Link\]](#)
- Lai, T. S., et al. (2017). Identification of Transglutaminase 2 Substrates. Methods in Molecular Biology. Retrieved from [\[Link\]](#)

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